Application Note: High-Fidelity Fmoc-Synthesis of H-Met-Gly-Met-OH

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Compound of Interest	
Compound Name:	*H-Met-Gly-Met-OH*
CAS No.:	*14486-10-3*
Cat. No.:	*B1439046*

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Strategies for Mitigating Methionine Oxidation and C-Terminal Racemization

Executive Summary

The synthesis of the tripeptide **H-Met-Gly-Met-OH** presents a deceptive simplicity. While the sequence is short, the presence of two Methionine (Met) residues—including one at the C-terminus—introduces two critical failure modes: sulfur oxidation (yielding Met-sulfoxide, +16 Da) and C-terminal racemization during resin loading.

Standard Fmoc solid-phase peptide synthesis (SPPS) protocols often fail to address the high susceptibility of Methionine to alkylation by carbocations (specifically tert-butyl cations) generated during cleavage. Furthermore, the loading of the first Methionine onto standard Wang resin using carboxyl-activation methods carries a significant risk of enantiomeric purity loss.

This Application Note details a High-Fidelity Protocol utilizing 2-Chlorotrityl Chloride (2-CTC) resin for racemization-free loading and a Reductive Cleavage Strategy (Reagent H/Ammonium

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Iodide) to ensure the isolation of the reduced, native peptide.

Strategic Analysis & Resin Selection[1][2]

2.1 The C-Terminal Challenge: Wang vs. 2-CTC

For peptides ending in a carboxylic acid (–OH), Wang resin is the industry standard.[1] However, anchoring the first amino acid (Fmoc-Met-OH) to Wang resin requires activation of the carboxylic acid (e.g., using DIC/DMAP or Symmetric Anhydride). This activation increases the acidity of the

-proton, significantly raising the risk of racemization (L-Met

D-Met).

- Recommendation: Use 2-Chlorotrityl Chloride (2-CTC) Resin.[1]
- Mechanism: Loading onto 2-CTC occurs via nucleophilic substitution (

) of the chloride by the carboxylate anion. This requires no carboxyl activation, thereby preserving the chiral integrity of the C-terminal Methionine.

2.2 The Methionine Challenge: Oxidation & Alkylation

Methionine's thioether side chain is a "soft" nucleophile. During the final cleavage step, the removal of tert-butyl (tBu) protecting groups generates reactive carbocations. Without adequate scavenging, these cations alkylate the Met sulfur, forming irreversible sulfonium salts. Additionally, trace oxidants can convert Met to Methionine Sulfoxide (Met(O)).

- Solution: Use a cleavage cocktail containing Iodide (I^-) and Dimethyl Sulfide (DMS). The iodide acts as a reducing agent to revert any formed sulfoxide back to Methionine in situ.

Experimental Protocols

3.1 Materials

- Resin: 2-Chlorotrityl Chloride Resin (1.0–1.6 mmol/g loading).[1]
- Amino Acids: Fmoc-Met-OH, Fmoc-Gly-OH.
- Coupling Reagents: HBTU (or DIC/Oxyma for lower racemization risk in coupling), DIEA.

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- Solvents: DMF (Peptide grade), DCM, Methanol.
- Cleavage Components: TFA, Phenol, Thioanisole, EDT (1,2-Ethanedithiol), DMS, Ammonium Iodide (

).[2][3][4]

3.2 Phase 1: Racemization-Free Resin Loading (2-CTC)

This step anchors the C-terminal Met without activating its chiral center.

- Resin Preparation: Weigh 2-CTC resin (e.g., 0.5 g) into a fritted synthesis vessel. Wash with DCM (

  min) to swell.
- Loading Solution: Dissolve Fmoc-Met-OH (0.6 eq relative to resin capacity) in minimal dry DCM. Add DIEA (4.0 eq relative to Fmoc-Met-OH).
  - Note: Limiting the amino acid (0.6 eq) ensures high-yield capping of unreacted sites later.
- Reaction: Add solution to resin. Agitate gently for 1 hour at room temperature.
- Capping (Critical): Add Methanol (1 mL) to the reaction mixture (creates DCM:MeOH:DIEA 17:2:1). Agitate for 15 min.
  - Purpose: The methanol reacts with remaining trityl-chloride sites, capping them as methyl ethers to prevent non-specific binding later.
- Wash: Drain and wash with DCM (

  ), DMF (

  ), DCM (

).

3.3 Phase 2: Peptide Assembly (Fmoc Cycles)

Sequence: Resin-Met

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Gly

Met

Step	Reagent	Duration	Notes
1. Deprotection	20% Piperidine in DMF	5 min + 10 min	Two treatments.[5]
2. Wash	DMF	min	Ensure removal of piperidine.
3. Activation	Fmoc-Gly-OH (3 eq), HBTU (2.9 eq), DIEA (6 eq) in DMF	Pre-activate 2 min	Use Fmoc-Met-OH for the final cycle.
4. Coupling	Add activated solution to resin	45–60 min	Ninhydrin test to confirm completion.
5. Wash	DMF	min	

Repeat steps 1–5 for the N-terminal Methionine. Final Step: Remove the N-terminal Fmoc group (Steps 1–2), then wash with DCM and dry the resin under nitrogen.

3.4 Phase 3: Reductive Cleavage (The "Met-Rescue" Cocktail)

Standard cleavage cocktails (95% TFA) are insufficient. We utilize a modified Reagent H strategy to actively reverse oxidation.

Cocktail Composition (Per 10 mL):

- TFA: 8.1 mL (81%)
- Phenol: 0.5 g (5%) – Scavenger
- Thioanisole: 0.5 mL (5%) – Accelerates removal of Pbf/tBu (if present) & protects Met
- EDT: 0.25 mL (2.5%) – Crucial thiol scavenger
- Water: 0.3 mL (3%)

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- DMS (Dimethyl sulfide): 0.2 mL (2%)
- Ammonium Iodide (

  ): 150 mg (1.5%) – Reducing agent

Procedure:

- Cool the cocktail to 0°C before adding to the resin (control exotherm).
- Add cocktail to dry resin (10 mL per 1 g resin).
- Agitate for 2.5 to 3 hours at Room Temperature.
  - Note: The presence of

    and DMS facilitates the reduction of Met(O)

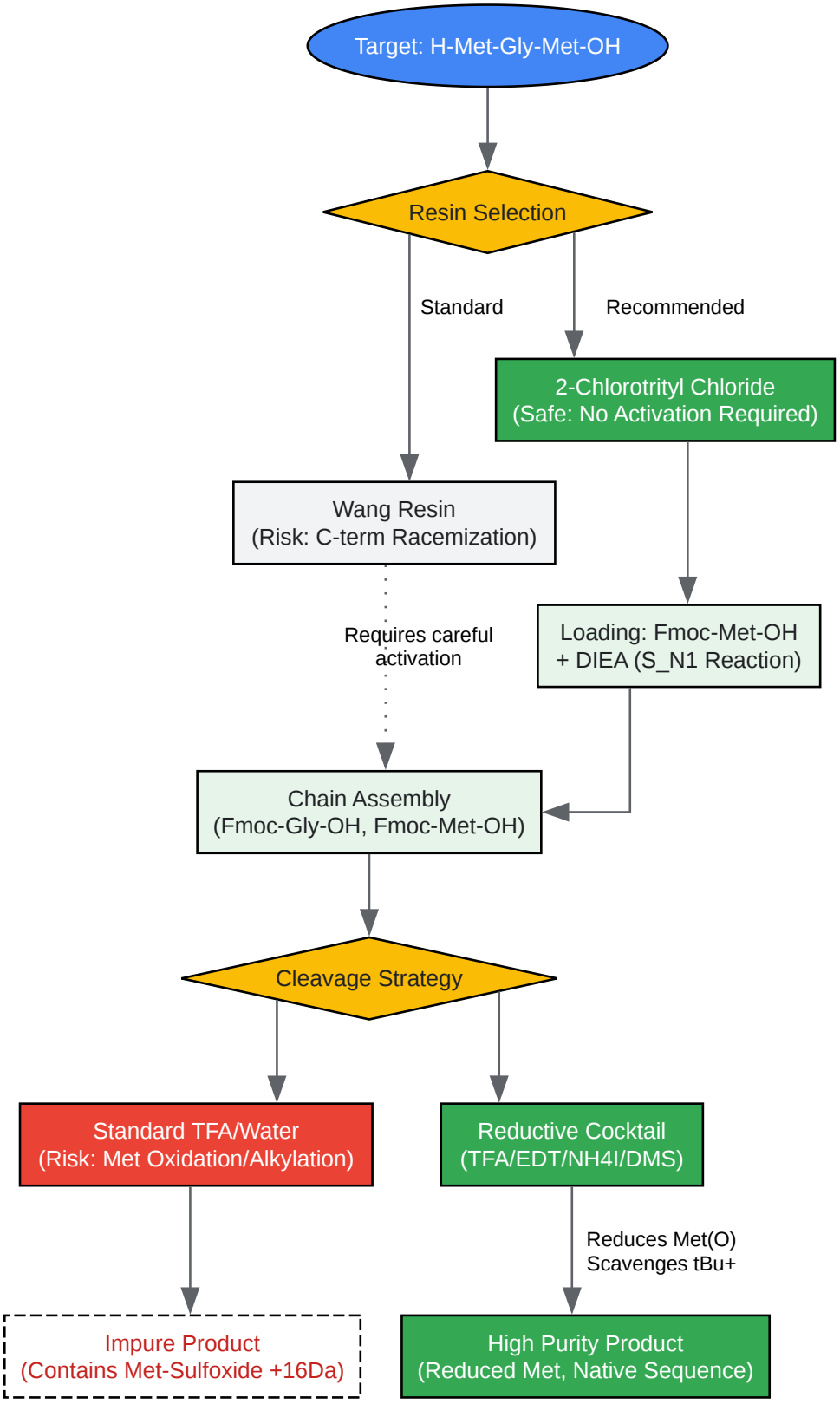
    Met.
- Precipitation: Filter resin.[4] Drop filtrate into cold Diethyl Ether (

  C). Centrifuge to pellet the peptide.
- Iodine Removal: If the pellet is yellow/brown (iodine), wash with ether containing a trace of ascorbic acid or simply wash extensively with fresh ether.

Process Visualization (Graphviz)

The following diagram illustrates the critical decision points and chemical logic distinguishing this high-fidelity protocol from standard methods.

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Caption: Workflow comparison highlighting the critical impact of resin selection and cleavage cocktail composition on Methionine integrity.

Quality Control & Troubleshooting

5.1 Analytical HPLC & Mass Spectrometry

- Expected Mass: Calculate the monoisotopic mass of **H-Met-Gly-Met-OH** (

).

  - MW

    323.43 g/mol .

  - 324.4.

- Common Impurities:

  - +16 Da (340.4): Methionine Sulfoxide (Met(O)). Cause: Insufficient scavengers or oxidation during workup.

  - +32 Da (356.4): Double oxidation (both Met residues).

  - +56 Da:tert-butyl alkylation of Met sulfur. Cause: Lack of EDT/Thioanisole in cleavage.

5.2 Storage

Methionine peptides are sensitive to air oxidation. Store the lyophilized powder at

C under Argon or Nitrogen. For solution storage, ensure buffers are degassed or contain reducing agents (e.g., DTT) if compatible with downstream applications.

References

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